

Navigating the Safe Disposal of 2-(4-Bromophenyl)furan: A Procedural Guide

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)furan

Cat. No.: B086049

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-(4-Bromophenyl)furan**. While a specific Safety Data Sheet (SDS) for this compound is not readily available in the provided search results, the following procedures are based on established guidelines for the disposal of halogenated organic compounds, which should be considered applicable to **2-(4-Bromophenyl)furan**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-(4-Bromophenyl)furan** with appropriate personal protective equipment (PPE). This includes, but is not limited to, chemical-resistant gloves, safety goggles, and a lab coat.^[1] All handling of this compound and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[1] In the event of a spill, the material should be carefully collected to avoid dust formation and placed in a suitable, closed container for disposal.^[1]

Regulatory Framework

The disposal of chemical waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^{[2][3]} These regulations provide a "cradle-to-grave" framework for the management of hazardous waste, from its generation to its final disposal.^[4] It is crucial to consult with your institution's Environmental Health and Safety (EHS) office to ensure compliance with all local, state, and federal regulations.^{[2][5]}

Quantitative Data Summary

Due to the absence of a specific SDS for **2-(4-Bromophenyl)furan** in the search results, a comprehensive table of quantitative data cannot be provided. However, for context, related brominated and furan-containing compounds exhibit properties that necessitate their classification as hazardous waste. For instance, some brominated compounds are harmful if swallowed and cause skin irritation.^[6] Furan itself is an extremely flammable liquid and vapor.^[7] Therefore, it is prudent to treat **2-(4-Bromophenyl)furan** with a high degree of caution.

| Property | Value | Source |
|-------------------|---|--|
| Chemical Name | 2-(4-Bromophenyl)furan | [8] |
| CAS Number | 14297-34-8 | |
| Molecular Formula | C10H7BrO | [8] |
| Molecular Weight | 223.07 g/mol | [8] |
| General Hazards | Assumed to be a halogenated organic compound. Treat as hazardous waste. May be harmful and an irritant. | Inferred from similar compounds[1][6][7] |

Step-by-Step Disposal Protocol

The disposal of **2-(4-Bromophenyl)furan** must be managed in accordance with regulations for hazardous waste. The following steps provide a general procedure:

- **Waste Determination:** Assume **2-(4-Bromophenyl)furan** is a hazardous waste.^[9] Do not dispose of it in regular trash or down the drain.^{[2][10]}
- **Segregation:** It is critical to collect waste containing **2-(4-Bromophenyl)furan** separately from non-halogenated waste.^[1] Mixing halogenated and non-halogenated waste streams can complicate and increase the cost of disposal.^[1]
- **Containerization:** Use a designated, leak-proof, and clearly labeled waste container. The container must be compatible with the chemical.^[1]

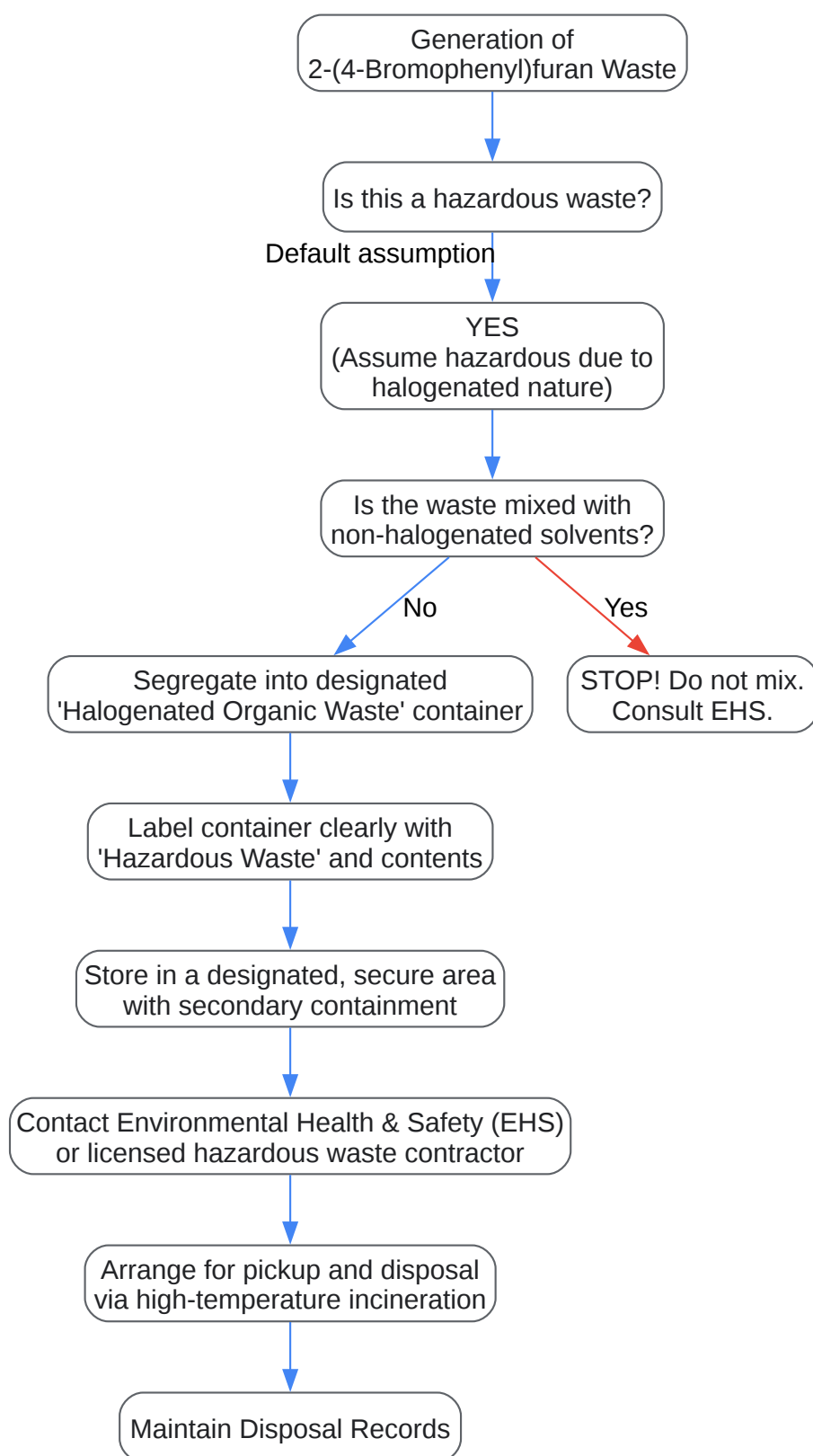
- **Labeling:** The waste container must be labeled with the words "Hazardous Waste" and a clear identification of the contents, including "**2-(4-Bromophenyl)furan**" and any solvents used.^{[1][2]} The label should also include the date of waste generation, the place of origin (department, room number), and the Principal Investigator's name and contact information.^[2]
- **Storage:** Store the sealed waste container in a designated, secure area, away from incompatible materials.^[1] Follow all institutional guidelines for the storage of hazardous waste, which may include secondary containment.^{[1][11]}
- **Arranging for Disposal:** Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.^{[1][2]} Do not transport hazardous waste yourself.^[11]
- **Record Keeping:** Maintain records of all hazardous waste generated and disposed of, as required by regulations.^[12]

Experimental Protocols

While no specific experimental protocols for the disposal of **2-(4-Bromophenyl)furan** were found, the general principle of treating it as a halogenated hazardous waste is the accepted protocol. The primary disposal method for such compounds is typically high-temperature incineration by a licensed hazardous waste disposal facility.^[5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural steps for the proper disposal of **2-(4-Bromophenyl)furan** waste.



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Disposal workflow for **2-(4-Bromophenyl)furan** waste.

By adhering to these procedures, laboratories can ensure the safe and environmentally responsible disposal of **2-(4-Bromophenyl)furan**, thereby protecting personnel and the ecosystem. Always consult your institution's specific safety and disposal guidelines.

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References

- 1. benchchem.com [benchchem.com]
- 2. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 3. epa.gov [epa.gov]
- 4. dnr.mo.gov [dnr.mo.gov]
- 5. benchchem.com [benchchem.com]
- 6. cochise.edu [cochise.edu]
- 7. fishersci.com [fishersci.com]
- 8. 14297-34-8 CAS MSDS (2-(4-BROMOPHENYL)FURAN) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. pfw.edu [pfw.edu]
- 10. acs.org [acs.org]
- 11. vumc.org [vumc.org]
- 12. m.youtube.com [m.youtube.com]
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